

Essential Safety and Logistical Information for Handling 7-Benzylxogramine

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Compound of Interest

Compound Name: **7-Benzylxogramine**

Cat. No.: **B134313**

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **7-Benzylxogramine** (CAS No. 94067-27-3). The following procedural guidance is designed to ensure the safety of all personnel and to maintain a secure laboratory environment.

Hazard Identification and Risk Assessment

7-Benzylxogramine is a white to off-white crystalline powder.^[1] While comprehensive toxicological data is not readily available, the compound is classified with the risk code R22: Harmful if swallowed.^[2] It is also known to cause skin and eye irritation and may cause respiratory irritation. Due to its potent biological activity as an intermediate in the synthesis of pharmaceuticals, particularly those targeting neurological disorders, it should be handled as a potent compound.^[1]

Key Physical and Chemical Properties:

Property	Value
CAS Number	94067-27-3 [1] [3] [4]
Molecular Formula	C ₁₈ H ₂₀ N ₂ O [1] [3] [4]
Molecular Weight	280.36 g/mol [4] [5]
Appearance	White to off-white crystalline powder [1]
Melting Point	143-147 °C [1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, dermal contact, and eye contact.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a primary barrier against skin contact. Double-gloving offers additional protection in case of a breach of the outer glove.
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles, ensuring full-face protection.
Respiratory Protection	A NIOSH-approved half-mask or full-face respirator with organic vapor cartridges and P100 particulate filters.	Protects against inhalation of the powdered compound and any potential vapors. A full-face respirator offers a higher protection factor.
Body Protection	A disposable, solid-front protective gown with elastic cuffs.	Prevents contamination of personal clothing.
Foot Protection	Closed-toe shoes and disposable shoe covers.	Protects against spills and contamination of personal footwear.

Engineering Controls and Handling Procedures

To minimize the risk of exposure, all handling of **7-Benzylxygramine** powder should be performed within a certified chemical fume hood or a glove box.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the fume hood or glove box is clean and functioning correctly.
 - Gather all necessary equipment and reagents before introducing the compound.

- Don all required PPE as specified in the table above.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations on a disposable work surface within the containment unit.
 - Use anti-static weighing dishes and tools to prevent dispersal of the powder.
 - Handle the compound gently to minimize the generation of airborne dust.
 - For solutions, add the solvent to the solid slowly to prevent splashing.
- Post-Handling:
 - Decontaminate all surfaces and equipment that have come into contact with the compound using an appropriate solvent (e.g., ethanol, isopropanol) followed by a soap and water wash.
 - Carefully doff PPE, removing the outer gloves first, to avoid self-contamination.
 - Wash hands thoroughly with soap and water after completing the work and removing PPE.

Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material. Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal. Decontaminate the spill area.

Disposal Plan

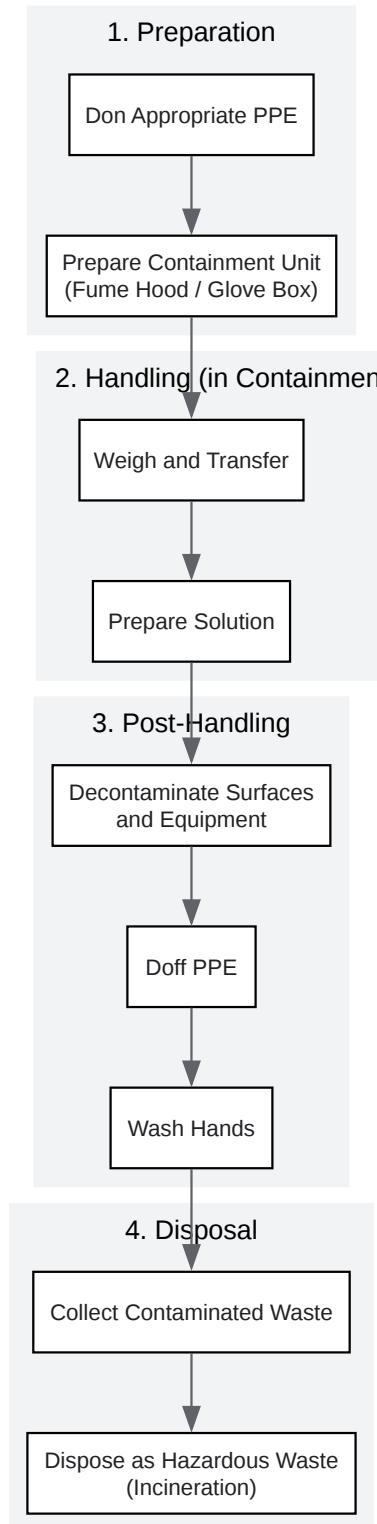
All waste contaminated with **7-Benzylxygramine** is considered hazardous waste and must be disposed of accordingly.

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, shoe covers, weighing paper, absorbent material) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Disposal Method: All hazardous waste containing **7-Benzylxygramine** must be disposed of via incineration by a licensed hazardous waste disposal company. Do not dispose of this

compound down the drain.

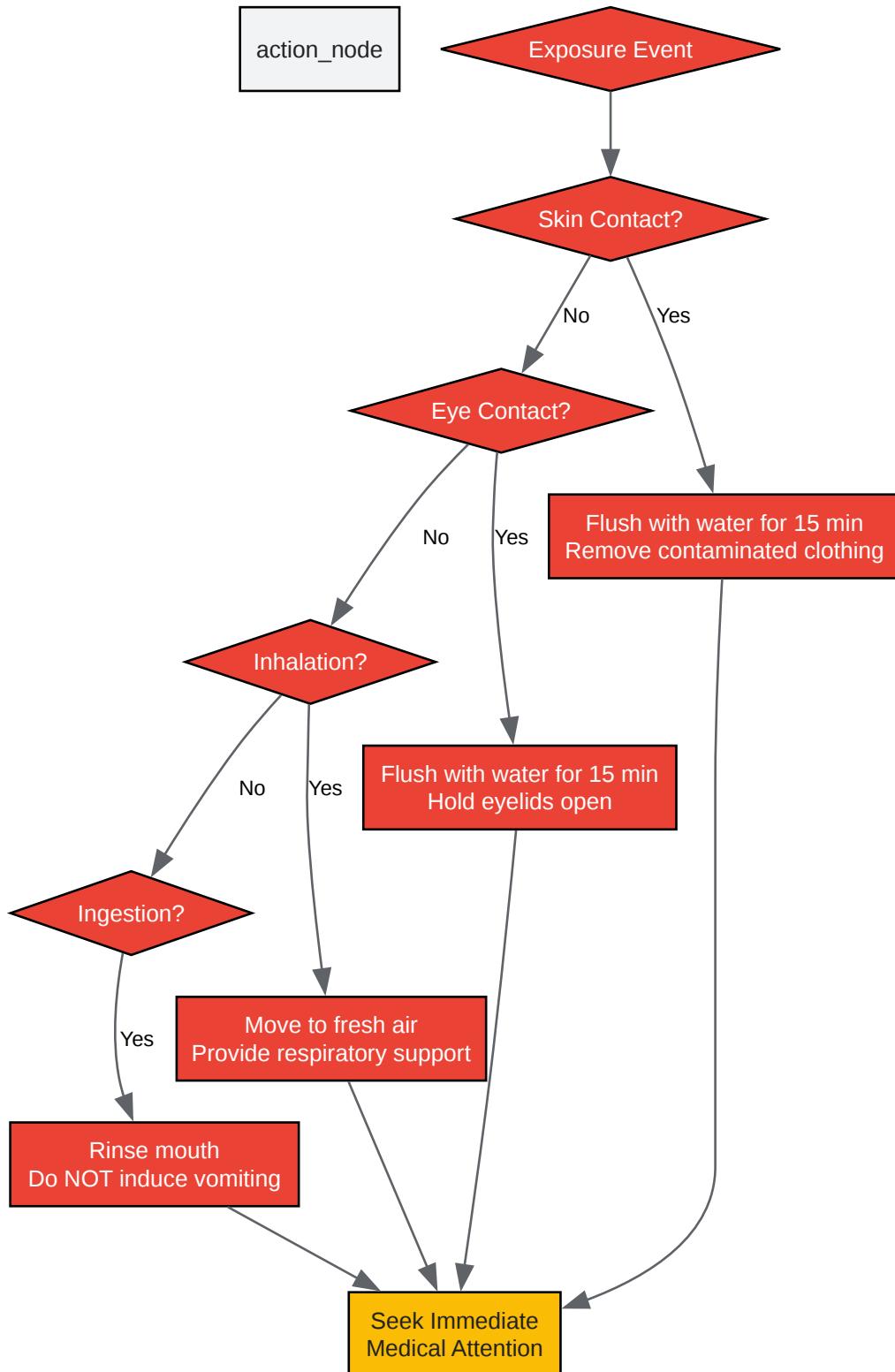
Diagrams

Figure 1: 7-Benzylxoygramine Handling Workflow



[Click to download full resolution via product page](#)Caption: Figure 1: Workflow for the safe handling of **7-Benzylxygramine**.

Figure 2: Emergency Response Logic



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